

long-term storage conditions for [Met5]-Enkephalin, amide TFA powder

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Compound of Interest

Compound Name: [Met5]-Enkephalin, amide TFA

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Technical Support Center: [Met5]-Enkephalin, Amide TFA Powder

This technical support center provides researchers, scientists, and drug development professionals with essential information on the long-term storage, handling, and use of **[Met5]-Enkephalin, amide TFA powder**.

Frequently Asked Questions (FAQs)

Q1: What are the optimal long-term storage conditions for lyophilized **[Met5]-Enkephalin, amide TFA powder**?

A1: For long-term stability, the lyophilized powder should be stored in a tightly sealed container, protected from light and moisture. Recommended storage temperatures are -20°C for up to one year or -80°C for up to two years.^{[1][2]}

Q2: How should I handle the peptide powder upon receipt and during use?

A2: Always wear gloves to avoid contamination.^[3] Before opening, allow the vial to equilibrate to room temperature in a desiccator to prevent condensation, as moisture can significantly reduce long-term stability.^{[3][4]} Weigh out the desired amount quickly in a clean, well-ventilated area and promptly reseal the container, purging with an inert gas like nitrogen or argon if possible.^{[3][5]}

Q3: What are the recommended storage conditions for **[Met5]-Enkephalin, amide TFA** in solution?

A3: Peptides in solution are significantly less stable than in their lyophilized form.[6] For short-term storage (1-2 weeks), solutions can be kept at 4°C. For longer-term storage, it is crucial to aliquot the solution into single-use volumes to avoid repeated freeze-thaw cycles and store at -20°C for up to 3-4 months or -80°C for up to one year.[6] Solutions should ideally be prepared in a buffer with a pH between 5 and 7.[6]

Q4: My **[Met5]-Enkephalin, amide TFA** powder appears as a gel or is barely visible. Is there a problem with the product?

A4: This is not necessarily a cause for concern. Some peptides, particularly short sequences, can be highly hygroscopic and may appear as a gel or a very small amount of powder. The apparent volume can vary between vials containing the same mass of peptide.[6]

Q5: What is the primary mechanism of action for [Met5]-Enkephalin?

A5: [Met5]-Enkephalin is an endogenous opioid peptide that primarily acts as a potent agonist at the δ -opioid receptor and to a lesser extent at the μ -opioid receptor.[7] It is also the endogenous ligand for the opioid growth factor receptor (OGFR), formerly known as the ζ -opioid receptor, which is involved in regulating tissue growth and regeneration.[7] Its binding to these receptors initiates intracellular signaling cascades that modulate pain perception and cell proliferation.

Storage Conditions Summary

Form	Temperature	Duration	Key Considerations
Lyophilized Powder	-20°C	Up to 1 year	Store in a tightly sealed container, protected from light and moisture.[1][2]
-80°C	Up to 2 years	Store in a tightly sealed container, protected from light and moisture.[1][2]	
In Solution	4°C	1-2 weeks	Use a sterile, neutral pH buffer (pH 5-7).[6]
-20°C	Up to 1 month	Aliquot into single-use vials to avoid freeze-thaw cycles.[8]	
-80°C	Up to 6 months	Aliquot into single-use vials to avoid freeze-thaw cycles.[8]	

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Difficulty Dissolving the Peptide	The peptide has specific solubility characteristics.	The recommended solvent is water, up to 100 mg/mL, which may require ultrasonication to fully dissolve. ^{[1][2]} For peptides with low aqueous solubility, consider using a small amount of a polar organic solvent like DMSO or DMF before adding an aqueous buffer.
Loss of Peptide Activity	Improper storage, repeated freeze-thaw cycles, or bacterial contamination.	Ensure the peptide is stored at the correct temperature and protected from moisture and light. When in solution, use sterile buffers, aliquot into single-use volumes, and avoid repeated freeze-thaw cycles. ^{[4][9]} Consider filtering the peptide solution through a 0.2 µm filter to remove potential bacterial contamination. ^[9]
Precipitation of Peptide in Solution	The peptide has come out of solution during storage or after a freeze-thaw cycle.	If precipitation occurs, gentle warming to 37°C and sonication may help to redissolve the peptide. ^[8] Ensure the storage buffer is appropriate for the peptide's properties.
Inconsistent Experimental Results	Inaccurate peptide concentration due to hygroscopic nature of the powder or adsorption to vials.	Allow the vial to equilibrate to room temperature in a desiccator before weighing to prevent moisture absorption. ^[3] For dilute solutions of hydrophobic peptides,

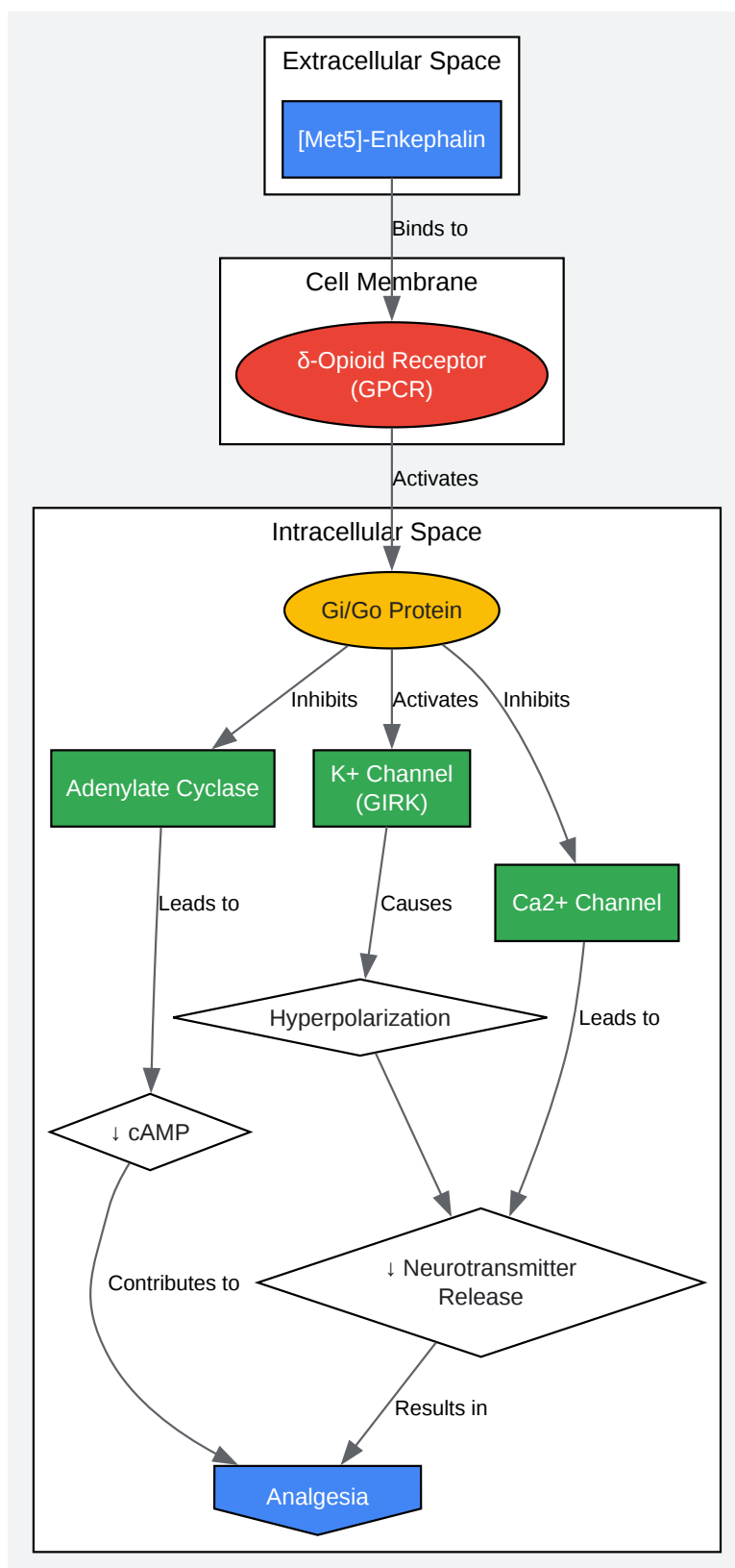
consider using glass or non-adsorbing plastic vials to prevent loss of material.[3]

Experimental Protocols

General Protocol for Reconstitution of [Met5]-Enkephalin, Amide TFA Powder

- **Equilibration:** Allow the vial of lyophilized **[Met5]-Enkephalin, amide TFA** to warm to room temperature in a desiccator. This prevents condensation from forming on the powder when the vial is opened.[3]
- **Solvent Addition:** Based on the desired stock solution concentration, calculate the required volume of sterile, deionized water or an appropriate buffer (pH 5-7 is optimal for stability).[6]
- **Dissolution:** Carefully add the solvent to the vial. To aid dissolution, gentle vortexing or sonication in an ultrasonic bath may be necessary.[1][2][8] For difficult-to-dissolve peptides, heating to 37°C can also be attempted.[8]
- **Aliquoting and Storage:** Once fully dissolved, it is highly recommended to aliquot the stock solution into single-use, sterile vials. Store these aliquots at -20°C or -80°C to maintain stability and avoid repeated freeze-thaw cycles.[4][9]

Signaling Pathway and Experimental Workflow



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Caption: [Met5]-Enkephalin signaling pathway via δ -opioid receptor.



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Caption: General experimental workflow for using [Met5]-Enkephalin.

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